

Troubleshooting Dorsomorphin insolubility in aqueous media

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Compound of Interest

Compound Name: Dorsomorphin

Cat. No.: B1670891

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Technical Support Center: Dorsomorphin

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Dorsomorphin**. The information addresses common challenges, particularly its insolubility in aqueous media, to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **Dorsomorphin** and what are its primary targets?

Dorsomorphin, also known as Compound C, is a potent, reversible, and ATP-competitive inhibitor of AMP-activated protein kinase (AMPK), with a K_i value of 109 nM.^{[1][2][3][4][5]} It is also a selective inhibitor of the bone morphogenetic protein (BMP) type I receptors ALK2, ALK3, and ALK6.^{[6][7][8][9][10][11][12]} This inhibition blocks the BMP-mediated phosphorylation of SMAD1/5/8.^{[7][8][9][10]} Due to its dual activity, **Dorsomorphin** is widely used in studies related to cell differentiation, developmental biology, and cancer research.^{[4][6]}

Q2: I am observing precipitation after adding my **Dorsomorphin** stock solution to my aqueous cell culture medium. What is the cause?

This is a common issue arising from **Dorsomorphin**'s low solubility in aqueous solutions.^{[1][13]} **Dorsomorphin** is practically insoluble in water and ethanol.^[1] The standard solvent for dissolving **Dorsomorphin** is dimethyl sulfoxide (DMSO).^[7] When a concentrated DMSO stock

solution is diluted into an aqueous medium, the **Dorsomorphin** can precipitate out of the solution due to the change in solvent polarity.

Q3: How can I prevent **Dorsomorphin** from precipitating in my cell culture medium?

Several steps can be taken to minimize precipitation:

- Pre-warm the culture medium: Before adding the **Dorsomorphin** stock solution, warm the cell culture medium to 37°C.[8]
- Ensure a low final DMSO concentration: The final concentration of DMSO in the culture medium should not exceed 0.5%.[8] High concentrations of DMSO can be toxic to cells.
- Add the stock solution slowly while mixing: Gently agitate or swirl the medium as you add the **Dorsomorphin** stock solution to facilitate rapid and even dispersion.
- Use the supplemented medium immediately: It is recommended to use the medium containing **Dorsomorphin** shortly after preparation to minimize the chances of precipitation over time.[1]
- Filter the final solution: After adding **Dorsomorphin** to the medium, you can filter it through a 0.2 µm low-protein binding filter to remove any micro-precipitates.[8]

Q4: What is the recommended solvent and concentration for a **Dorsomorphin** stock solution?

The recommended solvent for **Dorsomorphin** is DMSO.[7][14] A common stock solution concentration is 10 mM.[3][8][15] To prepare a 10 mM stock solution, you can, for example, reconstitute 5 mg of **Dorsomorphin** powder in 1.25 ml of DMSO.[3][15]

Q5: Are there any techniques to aid the dissolution of **Dorsomorphin** in DMSO?

Yes, to facilitate the dissolution of **Dorsomorphin** in DMSO, you can:

- Warm the solution: Gently warm the tube at 37°C for 3-10 minutes.[1][8]
- Use sonication: Shaking the solution in an ultrasonic bath can also help dissolve the compound.[1][4]

Q6: How should I store my **Dorsomorphin** stock solution?

Dorsomorphin powder should be stored at -20°C.[7][8] Once dissolved in DMSO, the stock solution should be stored in aliquots at -20°C to avoid repeated freeze-thaw cycles.[3][8][15] When stored properly, the lyophilized powder is stable for up to 24 months, and the solution is stable for up to 3 months.[3][15]

Q7: Is there a water-soluble alternative to **Dorsomorphin**?

Yes, **Dorsomorphin** dihydrochloride is a water-soluble form of the compound.[2][5][10][16] This salt form can be a suitable alternative if you are experiencing persistent solubility issues with the freebase form in your aqueous experimental setup.[10]

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Dorsomorphin powder will not dissolve in DMSO.	Insufficient solvent or low temperature.	Ensure you are using a sufficient volume of fresh DMSO. Gently warm the solution to 37°C and/or use an ultrasonic bath to aid dissolution. [1] [4] [8]
Precipitate forms immediately upon adding DMSO stock to aqueous media.	Poor solubility of Dorsomorphin in aqueous solutions.	Pre-warm the aqueous medium to 37°C before adding the stock solution. Add the stock solution slowly while vortexing or stirring. Ensure the final DMSO concentration is below 0.5%. [8]
The final culture medium with Dorsomorphin is cloudy or contains visible particles.	Precipitation of Dorsomorphin or other media components.	Filter the final supplemented medium through a 0.2 µm low-protein binding sterile filter before adding it to the cells. [8] Consider using the water-soluble Dorsomorphin dihydrochloride. [10]
Inconsistent experimental results.	Degradation of Dorsomorphin stock solution.	Aliquot the stock solution and avoid repeated freeze-thaw cycles. Store at -20°C for no longer than 3 months. [3] [15]
Observed cell toxicity.	High final DMSO concentration.	Ensure the final concentration of DMSO in your cell culture medium does not exceed 0.5%. [8]

Quantitative Data Summary

Dorsomorphin Solubility

Solvent	Solubility	Notes
DMSO	≥8.49 mg/mL[1]	Warming and sonication can improve solubility.[1][4]
Water	Insoluble[1]	
Ethanol	Insoluble[1]	

Dorsomorphin Dihydrochloride Solubility

Solvent	Solubility	Notes
Water	100 mM (47.24 mg/mL[2])	Can be dissolved directly in aqueous buffers.[17]
DMSO	20 mM[2]	With gentle warming.[2]
PBS (pH 7.2)	~1 mg/mL[17]	

Experimental Protocols

Protocol for Preparing a 10 mM **Dorsomorphin** Stock Solution in DMSO

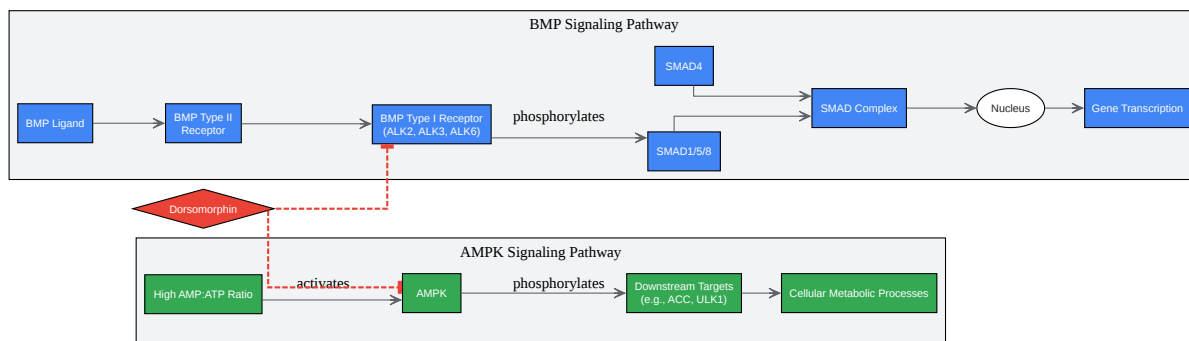
- Materials: **Dorsomorphin** powder (Molecular Weight: 399.5 g/mol), anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure:
 - Allow the **Dorsomorphin** powder vial to equilibrate to room temperature before opening.
 - To prepare a 10 mM stock solution from 5 mg of **Dorsomorphin**, add 1.25 mL of DMSO to the vial.[3][15]
 - Gently vortex the solution to mix.
 - If the powder does not fully dissolve, warm the tube at 37°C for 3-10 minutes and/or place it in an ultrasonic bath for a short period.[1][8]

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C. Avoid repeated freeze-thaw cycles.[\[8\]](#)[\[15\]](#)

Protocol for Preparing Working Solution in Cell Culture Medium

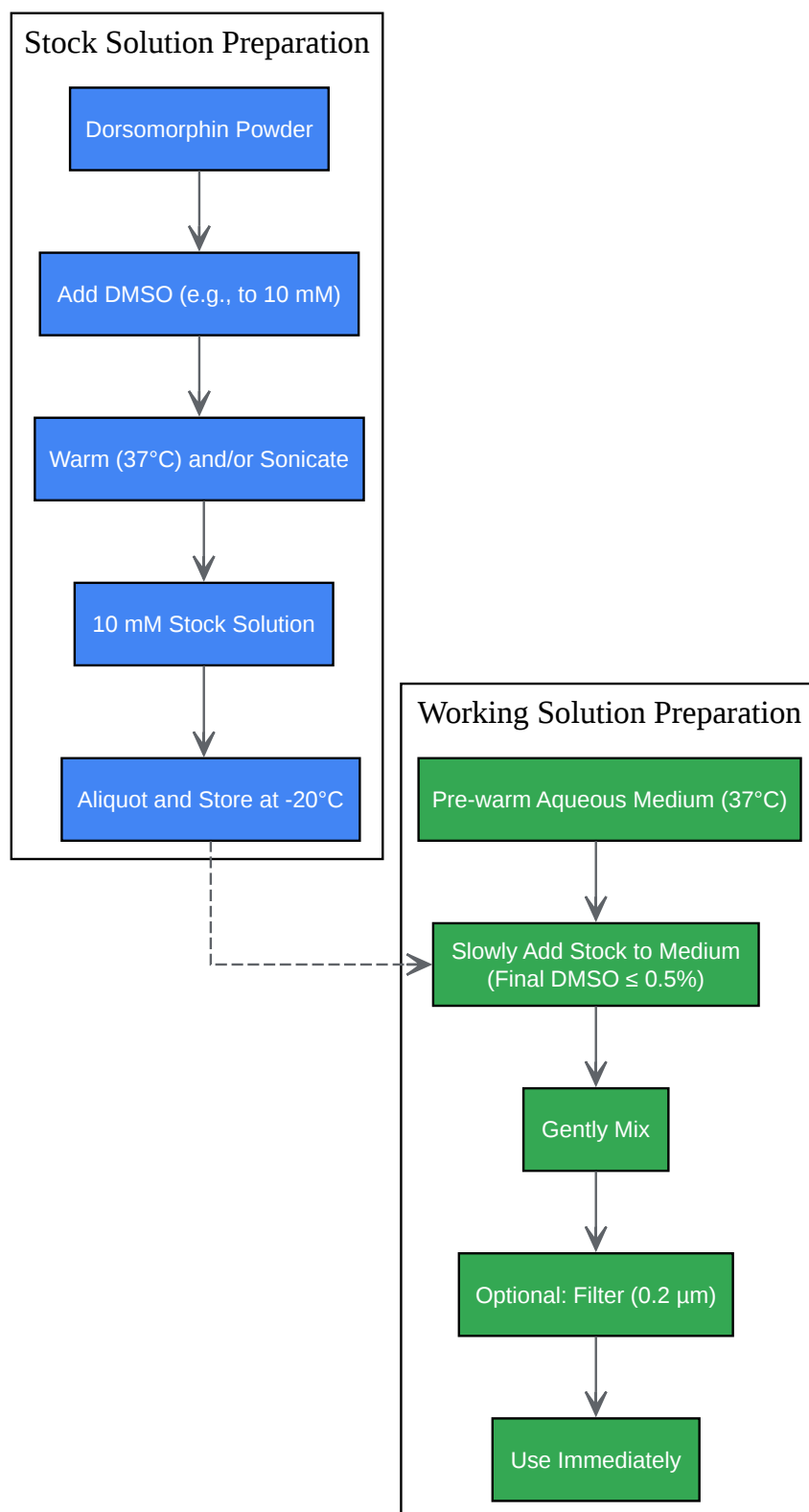
- Materials: 10 mM **Dorsomorphin** stock solution in DMSO, pre-warmed (37°C) cell culture medium.
- Procedure:
 - Determine the final concentration of **Dorsomorphin** required for your experiment (e.g., 10 µM).
 - Calculate the volume of the 10 mM stock solution needed. For a 10 µM final concentration in 10 mL of medium, you would need 10 µL of the stock solution.
 - Ensure the final DMSO concentration will be $\leq 0.5\%$ (in this example, 10 µL in 10 mL is 0.1%).
 - While gently swirling the pre-warmed medium, slowly add the calculated volume of the **Dorsomorphin** stock solution.
 - Use the supplemented medium immediately for your experiment.
 - (Optional) If you observe any cloudiness, filter the medium through a 0.2 µm sterile filter.
[\[8\]](#)

Visualizations



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Caption: **Dorsomorphin** inhibits both the BMP and AMPK signaling pathways.



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Caption: Recommended workflow for preparing **Dorsomorphin** solutions.

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